

# A Comparative Study: 5-Heptenoic Acid vs. 6-Heptenoic Acid

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## Compound of Interest

Compound Name: 5-Heptenoic acid

Cat. No.: B097046

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For researchers, scientists, and professionals in drug development, understanding the nuanced differences between isomeric molecules is paramount. This guide provides a detailed comparison of **5-Heptenoic acid** and 6-Heptenoic acid, focusing on their physicochemical properties, synthesis, and known applications. While both are unsaturated fatty acids with a seven-carbon chain, the position of the terminal double bond significantly influences their reactivity and potential utility.

This comparative analysis reveals that 6-Heptenoic acid is a well-characterized compound with readily available data and established applications. In contrast, **5-Heptenoic acid**, particularly its (Z)-isomer, is less documented in scientific literature, with significant gaps in available experimental data for the pure compound. Much of the existing information on **5-Heptenoic acid** pertains to its use as an intermediate in the synthesis of more complex molecules.

## Physicochemical Properties

A side-by-side comparison of the known physical and chemical properties of **5-Heptenoic acid** and 6-Heptenoic acid is presented below. It is important to note the incomplete dataset for **5-Heptenoic acid**.

Property	5-Heptenoic Acid	6-Heptenoic Acid
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	128.17 g/mol	128.17 g/mol
CAS Number	18776-90-4 ((E)-isomer)	1119-60-4
Boiling Point	102-107 °C at 15 mmHg ((E)-isomer)[1]	222-224 °C (lit.)
Melting Point	Not available	-6.5 °C (lit.)
Density	Not available	0.946 g/mL at 25 °C (lit.)
Refractive Index	Not available	n <sub>20</sub> /D 1.439 (lit.)

## Spectroscopic Data

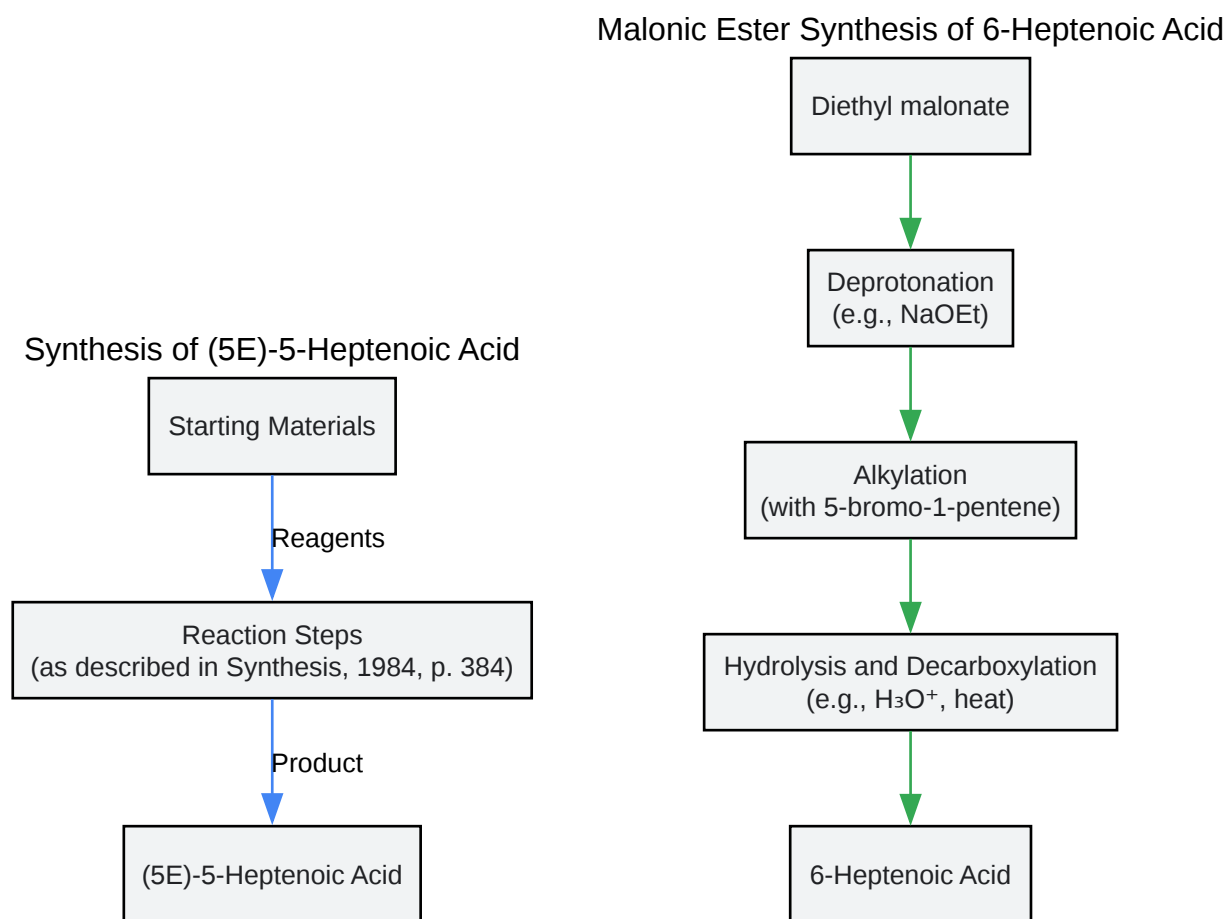
Spectroscopic data is crucial for the identification and characterization of chemical compounds. While extensive data is available for 6-Heptenoic acid, spectral information for pure **5-Heptenoic acid** is not readily found in public databases. The available data often pertains to more complex derivatives.

Spectrum	5-Heptenoic Acid	6-Heptenoic Acid
<sup>1</sup> H NMR	Data for pure acid not readily available.	Available
<sup>13</sup> C NMR	Data for pure acid not readily available.	Available
IR	Data for pure acid not readily available.	Available[2]
Mass Spec	Data for pure acid not readily available.	Available

## Experimental Protocols: Synthesis

### Synthesis of (5E)-5-Heptenoic Acid

A known method for the synthesis of (5E)-5-Heptenoic acid is documented in the journal Synthesis (1984, p. 384). While the detailed experimental protocol from the original publication is not provided here, the general approach is outlined in the diagram below. This synthesis is a key piece of available information for this less-common isomer.[3]



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## References

- 1. (E)-5-Heptenoic acid | lookchem [lookchem.com]

- 2. 6-Heptenoic acid [webbook.nist.gov]
- 3. chemsynthesis.com [chemsynthesis.com]
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